

Minimizing hydrolysis of Apigenin-7-O-glucoside in acidic conditions.

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Compound of Interest

Compound Name: *Apigenin-7-O-glucoside*

Cat. No.: *B7853720*

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Technical Support Center: Apigenin-7-O-glucoside Stability

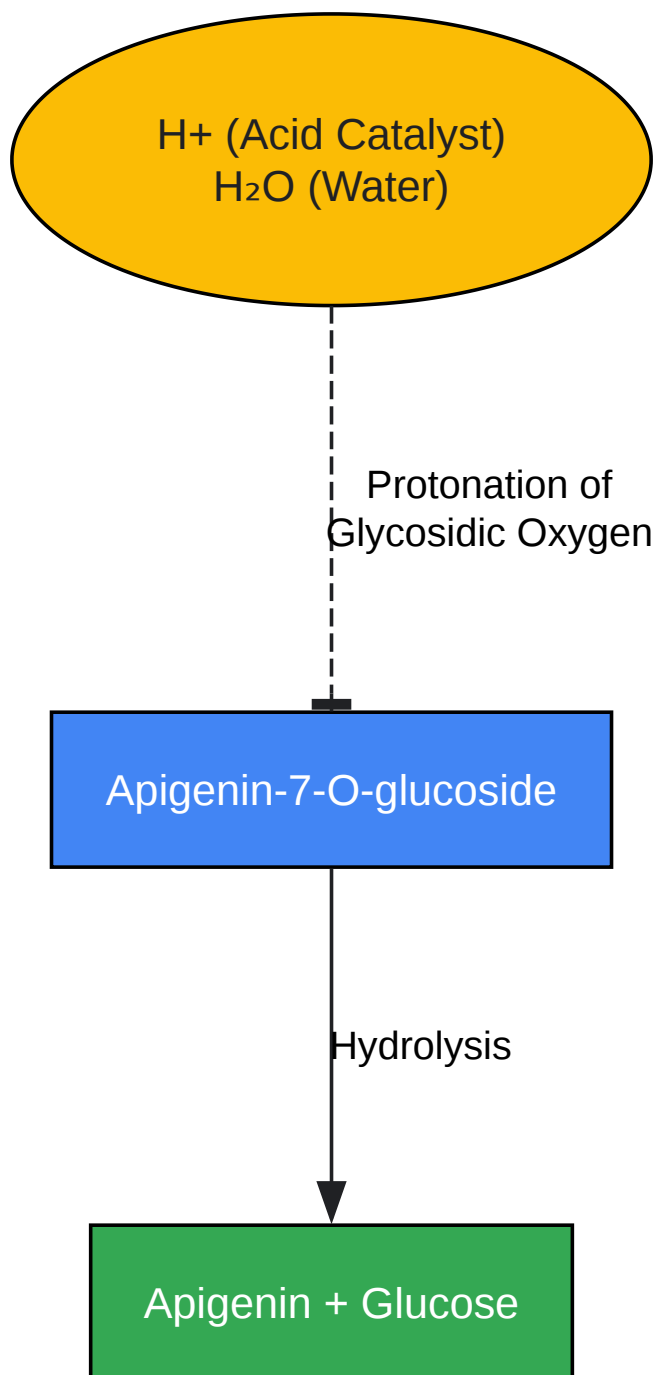
Welcome to the Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals working with **Apigenin-7-O-glucoside**. Here you will find troubleshooting guides and frequently asked questions (FAQs) to help you minimize its hydrolysis in acidic conditions and ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary degradation pathway for **Apigenin-7-O-glucoside** in acidic conditions?

A1: The primary degradation pathway is acid-catalyzed hydrolysis. This reaction cleaves the O-glycosidic bond that links the glucose molecule to the apigenin aglycone at the 7-hydroxyl position. The result is the formation of two separate molecules: apigenin and glucose. This process is influenced by factors such as pH, temperature, and the solvent system used.^{[1][2][3][4]}

Acid-Catalyzed Hydrolysis of Apigenin-7-O-glucoside



Workflow for Stability Assessment

1. Prepare Solutions
(A7G in acidic buffers)

2. Incubate
(Varying Temp & Time)

3. Sample & Quench
(Stop reaction)

4. HPLC Analysis
(Quantify A7G)

5. Data Analysis
(Calculate degradation rate)

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References

- 1. mdpi.com [mdpi.com]
- 2. Isolation, identification and stability of acylated derivatives of apigenin 7-O-glucoside from chamomile (Chamomilla recutita [L.] Rauschert) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Extraction, Purification, and Hydrolysis Behavior of Apigenin-7-O-Glucoside from Chrysanthemum Morifolium Tea - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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